

# Application Note: Isolation and Purification of Fijimycin C from Streptomyces sp. CNS-575

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fijimycin C*

Cat. No.: B1466044

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the isolation and purification of **Fijimycin C**, a depsipeptide with significant antibacterial activity, from the fermentation broth of *Streptomyces* sp. strain CNS-575.<sup>[1][2]</sup> The methodologies outlined below are based on established procedures and are intended to guide researchers in obtaining this compound for further study and development.<sup>[1]</sup>

## Overview of the Process

The isolation and purification of **Fijimycin C** involves a multi-step process that begins with the fermentation of the marine-derived *Streptomyces* sp. CNS-575.<sup>[1][3]</sup> Following fermentation, the secondary metabolites are adsorbed onto a resin, extracted using an organic solvent, and then subjected to a two-step chromatographic purification process.<sup>[1]</sup> The initial purification is achieved through silica gel open column chromatography, followed by a final purification step using reversed-phase high-performance liquid chromatography (RP-HPLC) to yield pure **Fijimycin C**.<sup>[1]</sup>

## Data Summary

The quantitative data from the isolation and purification process are summarized in the tables below for clarity and easy comparison.

Table 1: Yields at Each Stage of Purification

Purification Stage	Starting Material	Recovered Material	Yield
Fermentation & Extraction	<b>40 L Culture of <i>Streptomyces</i> sp. CNS-575</b>	<b>Crude Acetone Extract</b>	<b>8.6 g[1][3]</b>
Silica Gel Chromatography	8.6 g Crude Acetone Extract	Fraction Six (Depsiptide-rich)	3.9 g[1]

| Reversed-Phase HPLC | 3.9 g Fraction Six | Purified **Fijimycin C** | 3.2 mg[1] |

Table 2: RP-HPLC Parameters and Results for **Fijimycin C** Isolation

Parameter	Specification
Chromatography System	<b>Reversed-Phase High-Performance Liquid Chromatography</b>
Column	Phenomenex Luna C18 (10 mm × 250 mm, 5 $\mu$ m particle size)[1]
Mobile Phase	65% aqueous Acetonitrile (CH3CN)[1]
Flow Rate	2.5 mL/min[1]
UV Detection Wavelength	254 nm[1][3]
Retention Time of Fijimycin C	17.5 minutes[1]
Physical Appearance	Amorphous white powder[1][3]

| Molecular Formula | C44H62N8O12[1][3] |

## Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the complete isolation and purification process.

### 3.1 Part 1: Fermentation of *Streptomyces* sp. CNS-575

- Strain and Culture Medium:
  - The producing organism is *Streptomyces* sp. strain CNS-575, isolated from a marine sediment sample.[1][3]
  - Prepare the liquid medium (A1Bfe+C), which consists of 10 g starch, 4 g yeast extract, 2 g peptone, 1 g CaCO<sub>3</sub>, 40 mg Fe<sub>2</sub>(SO<sub>4</sub>)<sub>3</sub>·4H<sub>2</sub>O, and 100 mg KBr per 1 liter of seawater.[1][3]
- Fermentation Conditions:
  - Inoculate 40 separate 1-liter volumes of the A1Bfe+C medium.[1][3]
  - Incubate the cultures at 27 °C for 6 days with constant shaking at 215 rpm.[1][3]

### 3.2 Part 2: Extraction of Crude **Fijimycin** Complex

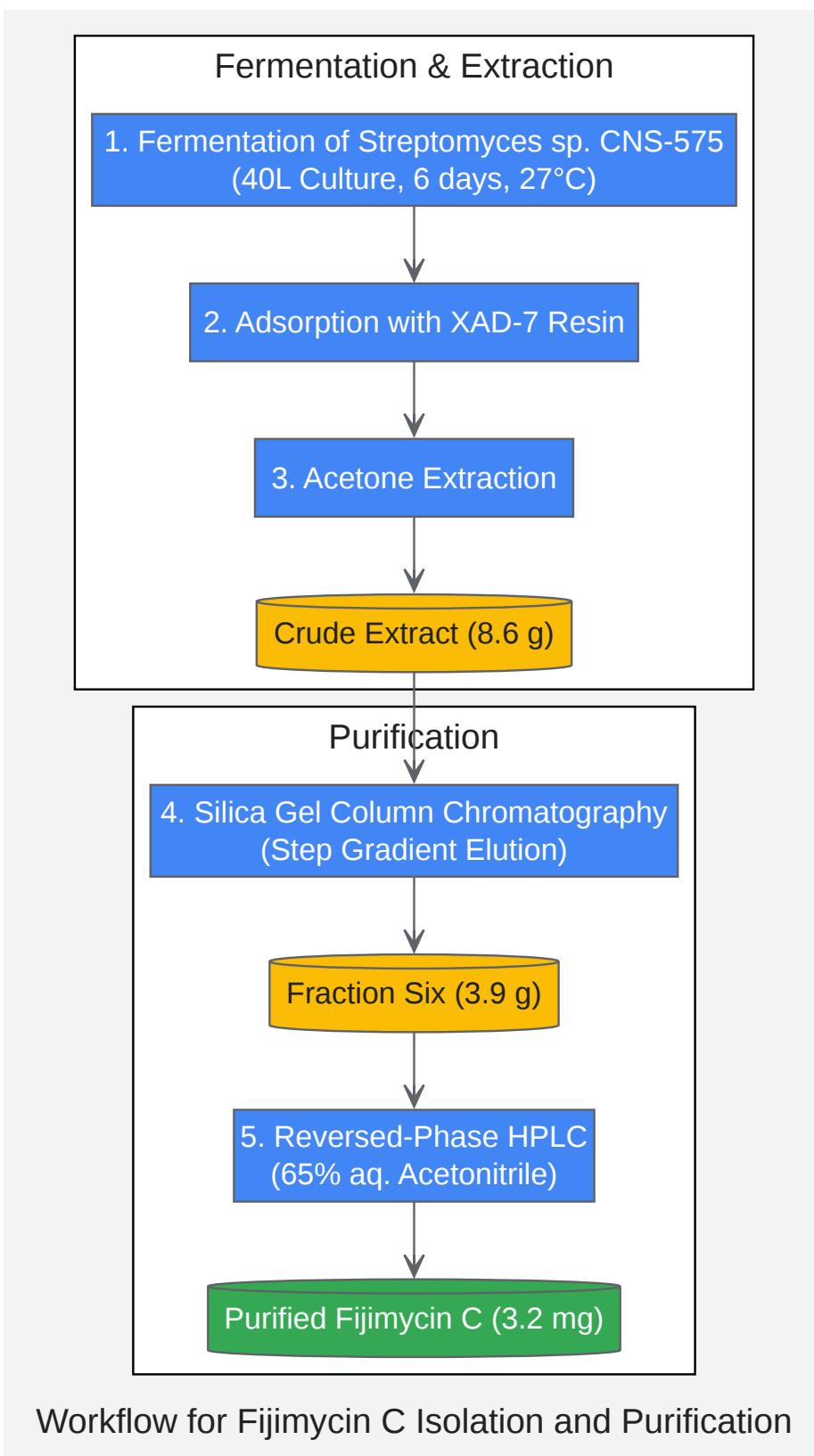
- Adsorption of Metabolites:
  - At the end of the 6-day fermentation period, add pre-sterilized Amberlite XAD-7 resin to each culture flask at a concentration of 20 g/L.[1][3]
  - Continue to shake the flasks at a low speed for an additional two hours to allow for the adsorption of extracellular secondary metabolites onto the resin.[1][3]
- Harvesting and Extraction:
  - Collect the resin and cell mass by filtering the entire culture volume through cheesecloth. [1][3]
  - Wash the collected material with deionized (DI) water to remove salts.[1][3]
  - Soak the resin, cell mass, and cheesecloth in acetone for 2 hours.[1][3]
  - Filter the acetone extract to remove solid materials.[1]
  - Remove the acetone from the filtrate under vacuum to yield the solid crude extract. From a 40 L culture, approximately 8.6 g of solid material is expected.[1][3]

### 3.3 Part 3: Chromatographic Purification of **Fijimycin C**

- Step 3.1: Silica Gel Open Column Chromatography (Initial Fractionation)
  - Apply the entire crude acetone extract (8.6 g) to a silica gel open column.[1][3]
  - Elute the column using a step gradient mobile phase, starting with 10% ethyl acetate in isoctane and gradually increasing the polarity to 15% methanol in ethyl acetate.[1][3]
  - Collect the eluent in fractions. This process should yield approximately nine distinct fractions.[1]
  - Identify the fraction containing the desired depsipeptides. Fraction six, weighing around 3.9 g, has been reported to contain Fijimycins A, B, and C.[1]
- Step 3.2: Reversed-Phase HPLC (Final Purification)
  - Dissolve the depsipeptide-containing fraction (Fraction six, 3.9 g) in a suitable solvent for HPLC injection.[1]
  - Subject the sample to reversed-phase HPLC using the parameters outlined in Table 2.[1]
  - Collect the eluent corresponding to the peak at a retention time of approximately 17.5 minutes. This peak represents **Fijimycin C**.[1]
  - Evaporate the solvent from the collected fraction to obtain pure **Fijimycin C** as an amorphous white powder.[1]

## Visualization of the Workflow

The diagram below illustrates the complete experimental workflow for the isolation and purification of **Fijimycin C**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Fijimycin C** purification.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fijimycins A–C, three antibacterial etamycin-class depsipeptides from a marine-derived *Streptomyces* sp - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Fijimycins A-C, three antibacterial etamycin-class depsipeptides from a marine-derived *Streptomyces* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pediatrics.ucsd.edu [pediatrics.ucsd.edu]
- To cite this document: BenchChem. [Application Note: Isolation and Purification of Fijimycin C from *Streptomyces* sp. CNS-575]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1466044#fijimycin-c-isolation-and-purification-protocols>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)